

1,5-Dibromo-2,4-pentanedione in polymer chemistry

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Compound Focus: 1,5-Dibromo-2,4-pentanedione

CAS No.: 68864-57-3

Cat. No.: S1497792

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Chemical Profile and Data

The table below summarizes the key available data for **1,5-Dibromo-2,4-pentanedione**.

Property	Value / Description
CAS Number	68864-57-3 [1]
Molecular Formula	C ₅ H ₆ Br ₂ O ₂ [1]
Molecular Weight	257.91 g/mol [1]
Melting Point	6-7 °C [1]
Boiling Point	296.0 ± 20.0 °C (Predicted) [1]
Density	1.958 ± 0.06 g/cm ³ (Predicted) [1]
pKa	6.89 ± 0.10 (Predicted) [1]
Availability	Discontinued ; limited suppliers [1].

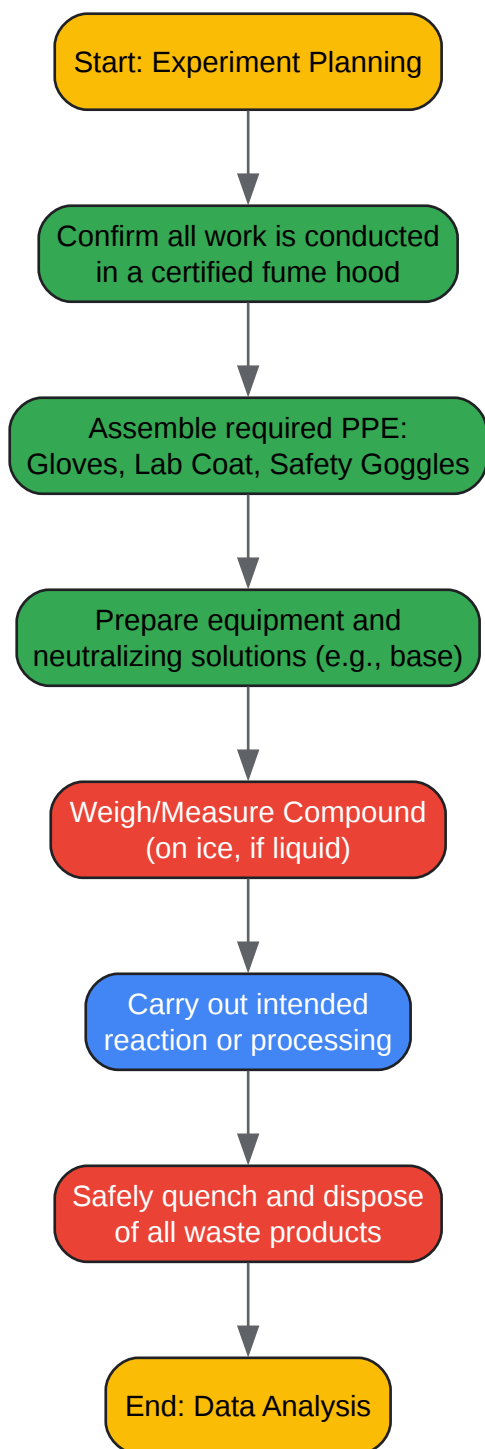
Critical Safety Information

While a specific safety data sheet for **1,5-Dibromo-2,4-pentanedione** was not found, it is crucial to handle it with extreme caution. A closely related compound, **2,4-Dibromo-3-pentanone**, is described as a **potent lachrymator** (tear-gas agent) and a **readily absorbed skin irritant** [2].

- **Personal Protective Equipment (PPE):** Always wear appropriate gloves, a lab coat, and safety goggles. Conduct all handling in a **fume hood** to prevent inhalation of vapors [2].
- **First Aid:** If contact with skin occurs, it may produce a sensation of sunburn. The recommended procedure is to **wash immediately with soap solution**, followed by washing with a **sodium hydrogen carbonate solution** [2].

General Experimental Workflow for Handling

The following diagram outlines the critical steps for safely handling and utilizing this compound in a experimental setting, based on general principles for hazardous reagents.



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Guidance for Further Research

The search results indicate that **1,5-Dibromo-2,4-pentanedione** is a discontinued compound with limited immediate information on its polymer applications [1]. To proceed with your research, consider the following:

- **Explore Related Compounds:** The search results describe the synthesis of other dibromo-compounds (e.g., 1,5-dibromopentane, 2,4-dibromo-3-pentanone) which are commonly used as **alkylating agents** or **bridging units** in polymer and organic synthesis [3] [2] [4]. These may serve as useful alternatives or provide synthetic parallels.
- **Investigate Functional Group Chemistry:** The structure of **1,5-Dibromo-2,4-pentanedione** suggests its potential as a **bis-electrophile**. The bromine atoms can undergo substitution reactions, while the carbonyl groups can participate in condensation reactions. This makes it a candidate for creating polyethers, polyesters, or as a cross-linking agent.
- **Consult Specialized Databases:** You may find more detailed application notes in specialized scientific databases such as **SciFinder-n**, **Reaxys**, or by conducting a thorough search of **patent literature**, which often contains practical synthetic methodologies.

Frequently Asked Questions

Is 1,5-Dibromo-2,4-pentanedione commercially available? No. Current supplier information indicates that this compound is **discontinued** and has very limited commercial availability [1].

What is the primary safety concern when working with this compound? The primary hazards are based on its structural similarity to other dibrominated ketones. It is expected to be a **severe skin irritant** and a **powerful lachrymator (tear-gas agent)**. All procedures must be conducted in a fume hood with appropriate personal protective equipment [2].

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References

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2. Organic Syntheses Procedure [orgsyn.org]

3. Synthesis, characterization and antimicrobial activity of ... [academia.edu]

4. , 1 -Dibromopentane | CAS#:111-24-0 | Chemsr5 [chemsrc.com]

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